

Safeguarding Your Research: A Comprehensive Guide to Handling 1,1,2-Trichloroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Trichloroethane

Cat. No.: B165190

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Essential protocols for the safe handling, storage, and disposal of **1,1,2-Trichloroethane** are critical for ensuring laboratory safety and regulatory compliance. This guide provides immediate, actionable information for researchers, scientists, and drug development professionals.

1,1,2-Trichloroethane is a colorless, sweet-smelling liquid utilized as a solvent and chemical intermediate.^[1] However, it poses significant health risks, including irritation to the skin, eyes, and respiratory system.^{[1][2][3]} It is also suspected of causing cancer.^{[4][5]} Therefore, strict adherence to safety protocols is paramount.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are the first line of defense against exposure to **1,1,2-Trichloroethane**. Below is a summary of recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves.[4] Viton™ is a recommended material.[1]	Prevents skin contact, which can cause irritation and absorption of the chemical.[1]
Eye and Face Protection	Wear splash-resistant safety goggles with a faceshield.	Protects against splashes that can cause serious eye irritation.[4]
Skin and Body Protection	Wear appropriate chemical-resistant clothing to prevent skin exposure.[6] Recommended materials include Tychem® CSM, BR, and TK.[1]	Minimizes the risk of skin contact and contamination of personal clothing.[1][6]
Respiratory Protection	A NIOSH-approved respirator is required. The specific type depends on the potential exposure concentration. Options include an air-purifying respirator with an organic vapor canister or a supplied-air respirator. For concentrations above the NIOSH REL, a self-contained breathing apparatus (SCBA) is necessary.[3]	Protects against inhalation of harmful vapors, which can irritate the respiratory tract and cause systemic toxic effects.[1][4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,1,2-Trichloroethane** is essential to maintain a safe laboratory environment.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[4]

- Ensure that an emergency eye wash fountain and quick drench shower are immediately accessible.[\[2\]](#)
- Remove all sources of ignition, as **1,1,2-Trichloroethane** has a slight fire hazard.[\[6\]](#)
- Handling the Chemical:
 - Avoid all personal contact, including inhalation and skin and eye contact.[\[6\]](#)
 - Do not eat, drink, or smoke in areas where **1,1,2-Trichloroethane** is handled.[\[4\]](#)
 - Use explosion-proof equipment if there is a risk of vapor accumulation.[\[7\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat and ignition sources.
 - Keep containers tightly closed.[\[4\]](#)
 - Store separately from incompatible substances such as strong oxidizers, strong caustics, and chemically-active metals (e.g., aluminum, magnesium, sodium, potassium).[\[2\]](#) Do not use aluminum or galvanized containers.[\[6\]](#)

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and correct action is crucial.

- Small Spills: Absorb with sand or other non-combustible material and place in a suitable container for disposal.
- Large Spills: Evacuate the area and deny entry. Dike the spill for later disposal.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and large amounts of water for at least 15-20 minutes.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

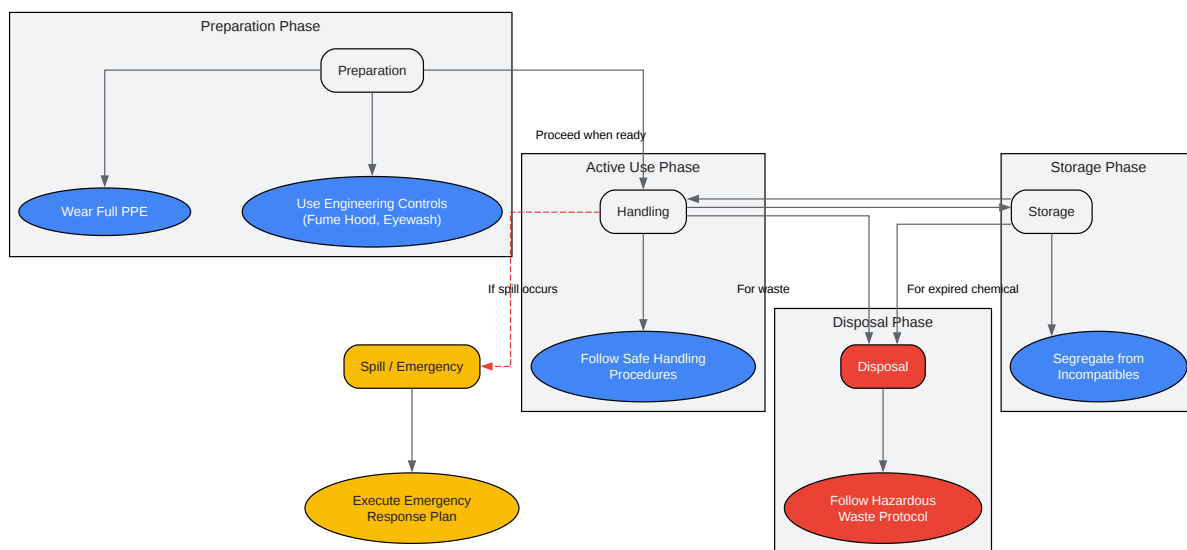
- Inhalation: Move the affected person to fresh air. If breathing has stopped, provide artificial respiration.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 1 or 2 glasses of water to dilute the chemical.[8] Seek immediate medical attention.

Disposal Plan

1,1,2-Trichloroethane is classified as a hazardous waste and must be disposed of according to strict regulations.

- Waste Identification: This chemical is listed by the EPA as a hazardous waste with the number U227.
- Disposal Method: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[5] Approved disposal methods typically include incineration at a licensed hazardous waste facility.[9] Do not allow the product to reach the sewage system.[5]
- Container Disposal: Puncture and destroy containers to prevent reuse before disposal at an authorized landfill.[6]

Operational Workflow for Handling **1,1,2-Trichloroethane**



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Caption: Logical workflow for the safe handling of **1,1,2-Trichloroethane**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 1,1,2-Trichloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165190#personal-protective-equipment-for-handling-1-1-2-trichloroethane]

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